

An In-depth Technical Guide to the Physical and Chemical Properties of Vicianin

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Compound of Interest

Compound Name: Vicianin

Cat. No.: B086284

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Abstract

Vicianin, a cyanogenic disaccharide, is a naturally occurring compound found in various plant species, notably in the seeds of *Vicia angustifolia*. As a member of the cyanogenic glycoside family, it has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Vicianin**, detailed experimental protocols for its isolation and analysis, and an exploration of its biological significance. All quantitative data are presented in structured tables for clarity, and key experimental workflows and biological pathways are visualized using diagrams.

Physical and Chemical Properties

Vicianin is chemically known as (R)----INVALID-LINK--acetonitrile.[1] Its fundamental properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₂₅ NO ₁₀	[1]
Molecular Weight	427.40 g/mol	[1]
CAS Number	155-57-7	[1]
Melting Point	160 °C	[2]
Appearance	Not explicitly reported, but likely a white crystalline solid	-
Solubility	Generally water-soluble	[3]
Optical Rotation	Data not available	-

Note: Specific quantitative data for solubility in various solvents and optical rotation are not readily available in the reviewed literature. Cyanogenic glycosides are generally known to be water-soluble.[3]

Structural Information

The chemical structure of **Vicianin** consists of a mandelonitrile aglycone linked to a vicianose disaccharide. The disaccharide is composed of L-arabinopyranose and D-glucopyranose linked via an α -(1 \rightarrow 6) glycosidic bond.

Chemical Structure of **Vicianin**

(Caption: Chemical structure of **Vicianin**, (R)---INVALID-LINK--acetonitrile)

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **Vicianin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Specific ¹H-NMR and ¹³C-NMR spectral data for **Vicianin** are not available in the reviewed literature.

Mass Spectrometry (MS)

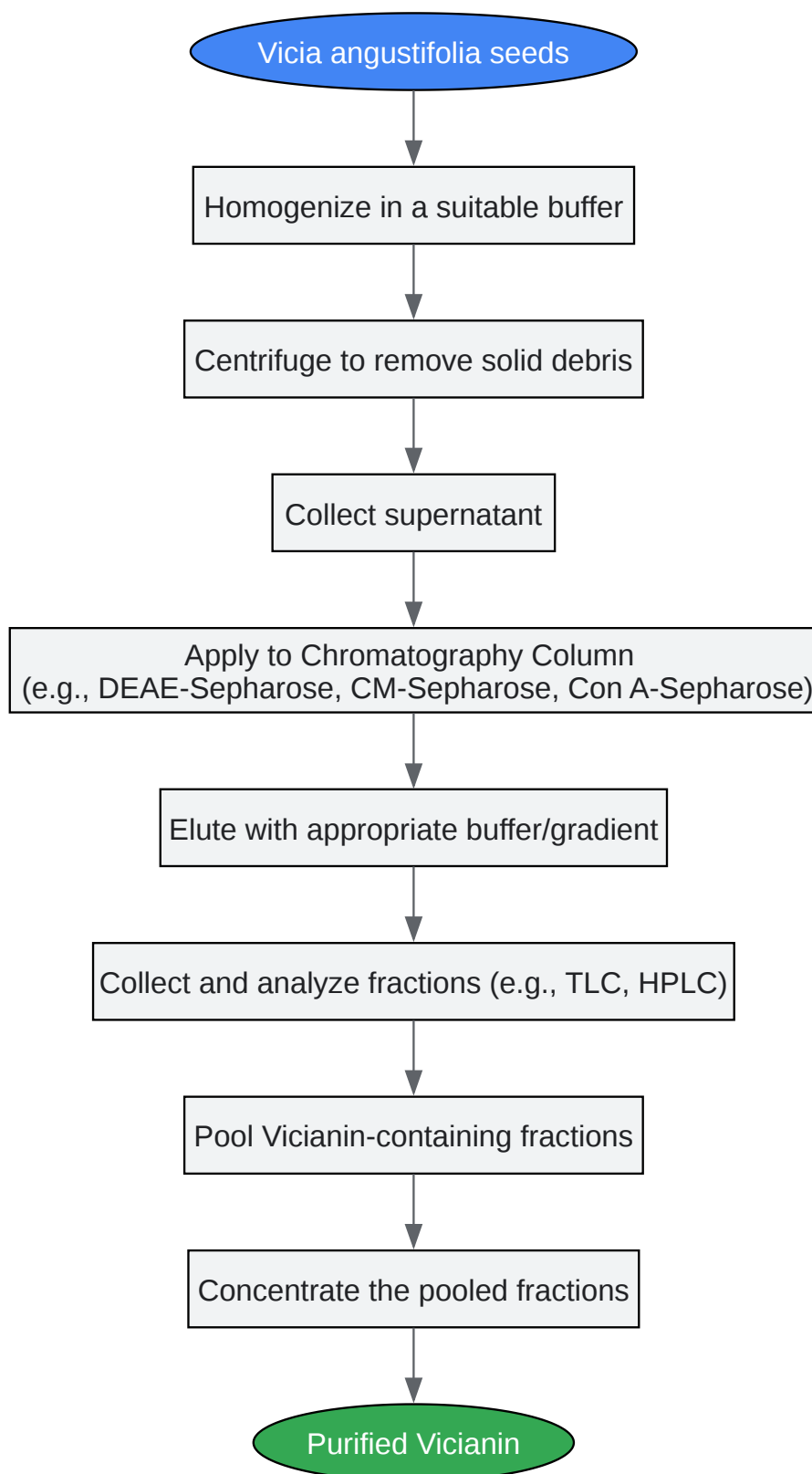
While specific mass spectra for **Vicianin** are not readily available, the fragmentation of cyanogenic glycosides under field desorption mass spectrometry typically shows molecular ions or ions derived from protonation and alkali metal cationization. Abundant fragment ions related to the structure are also observed.^[2]

Experimental Protocols

Isolation and Purification of Vicianin from *Vicia angustifolia* Seeds

The following is a generalized protocol based on methods for isolating cyanogenic glycosides and the purification of **Vicianin** hydrolase from *Vicia angustifolia*.

Workflow for **Vicianin** Isolation and Purification



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A generalized workflow for the isolation and purification of **Vicianin**.

Detailed Methodology:

- Extraction: Homogenize finely ground seeds of *Vicia angustifolia* in a suitable buffer (e.g., a citrate buffer at a specific pH to maintain stability).
- Clarification: Centrifuge the homogenate at high speed to pellet solid debris. Collect the supernatant containing the crude extract.
- Column Chromatography:
 - Ion Exchange Chromatography: Pass the crude extract through a DEAE-Sepharose and/or CM-Sepharose column to separate compounds based on charge.[\[4\]](#)
 - Affinity Chromatography: Utilize a Con A-Sepharose column, which binds glycoproteins, to further purify the extract. **Vicianin** itself is not a glycoprotein, but this step is used in the purification of its hydrolyzing enzyme and can be adapted to remove protein contaminants. [\[4\]](#)
- Fraction Analysis: Monitor the fractions from the chromatography steps using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to identify those containing **Vicianin**.
- Pooling and Concentration: Combine the fractions rich in **Vicianin** and concentrate them, for example, by rotary evaporation under reduced pressure.

High-Performance Liquid Chromatography (HPLC) Analysis

A general HPLC method for the analysis of cyanogenic glycosides can be adapted for **Vicianin**.

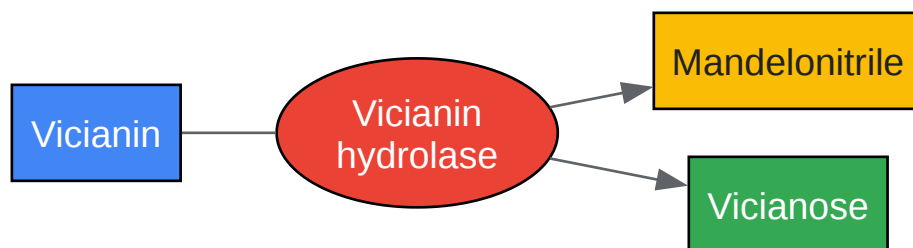
Parameter	Recommended Condition
Column	C18 reversed-phase column
Mobile Phase	A gradient of acetonitrile and water
Detector	UV detector at a low wavelength (e.g., 210-220 nm)
Flow Rate	Typically 1 mL/min

Biological Activity and Signaling Pathways

Enzymatic Hydrolysis

Vicianin is a substrate for the enzyme **vicianin** beta-glucosidase (also known as **vicianin** hydrolase), which catalyzes its hydrolysis into mandelonitrile and the disaccharide vicianose.^[1]^[4] This is a key step in the cyanogenesis process, where subsequent breakdown of mandelonitrile releases toxic hydrogen cyanide.

Enzymatic Hydrolysis of **Vicianin**



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Hydrolysis of **Vicianin** by **vicianin** hydrolase.

Anticancer Potential

While the anticancer activity of some cyanogenic glycosides like amygdalin has been investigated, there is a lack of specific studies on the cytotoxic effects of purified **Vicianin** on cancer cell lines. Research on related compounds suggests that the released cyanide may play a role in inducing apoptosis. However, the potential of **Vicianin** to modulate specific cancer

signaling pathways such as the MAPK and PI3K/Akt pathways has not been elucidated and remains an area for future investigation.

Conclusion

This technical guide consolidates the currently available information on the physical and chemical properties of **Vicianin**. While fundamental characteristics such as molecular formula and weight are established, there are significant gaps in the literature concerning specific quantitative physical data, detailed spectral analyses, and comprehensive biological activity studies, particularly in the context of cancer research. The provided protocols offer a starting point for researchers aiming to isolate, purify, and analyze this compound. Further investigation is warranted to fully characterize **Vicianin** and explore its potential applications in drug development and other scientific fields.

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